

Technical Guide: Synthesis and Purification of Ethofumesate-2-keto Standard

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Compound of Interest

Compound Name: Ethofumesate-2-keto

Cat. No.: B1194127

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This technical guide provides a comprehensive overview of the synthesis and purification of the **Ethofumesate-2-keto** standard, intended for researchers, scientists, and professionals in drug development and analytical chemistry. This document outlines a detailed experimental protocol for the chemical synthesis of **Ethofumesate-2-keto**, a significant metabolite of the herbicide Ethofumesate. Furthermore, it describes purification and analytical methods to ensure the high purity of the standard, which is crucial for accurate residue analysis and metabolic studies.

Introduction

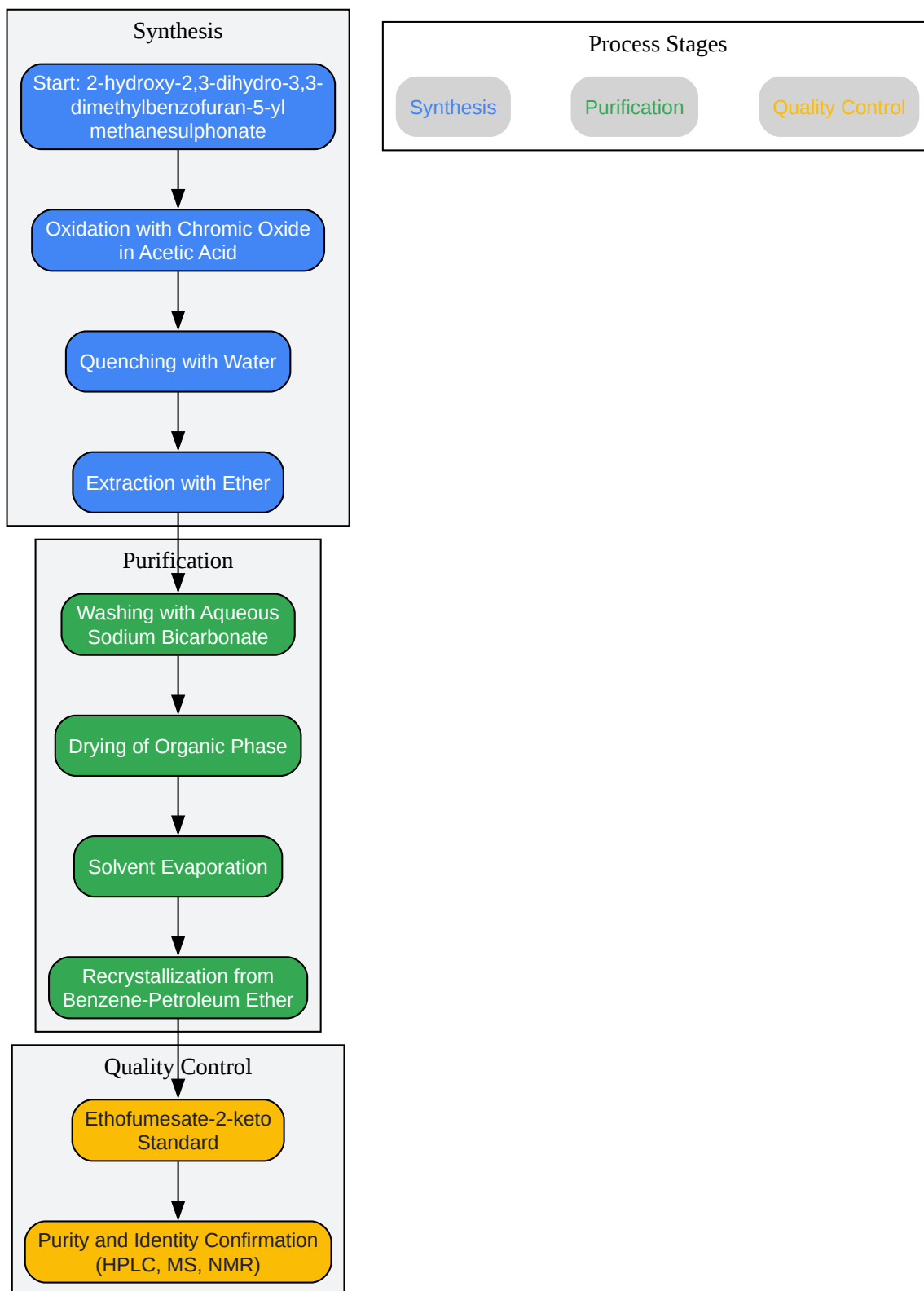
Ethofumesate-2-keto, chemically known as (3,3-dimethyl-2-oxo-1-benzofuran-5-yl) methanesulfonate, is a primary metabolite of the widely used herbicide Ethofumesate.^{[1][2][3]} Its presence and concentration in environmental and biological samples are of significant interest for regulatory monitoring and toxicological assessment. Accurate quantification of this metabolite requires a high-purity analytical standard. This guide details a laboratory-scale synthesis and purification procedure for obtaining **Ethofumesate-2-keto**.

Synthesis of Ethofumesate-2-keto

The synthesis of **Ethofumesate-2-keto** can be achieved through the oxidation of its precursor, 2-hydroxy-2,3-dihydro-3,3-dimethylbenzofuran-5-yl methanesulphonate. This reaction utilizes a strong oxidizing agent, such as chromic oxide, in an acidic medium.

Synthesis Workflow

The overall workflow for the synthesis and purification of the **Ethofumesate-2-keto** standard is depicted in the following diagram.



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Caption: Workflow for the synthesis and purification of **Ethofumesate-2-keto**.

Experimental Protocol

Materials and Reagents:

- 2-hydroxy-2,3-dihydro-3,3-dimethylbenzofuran-5-yl methanesulphonate
- Acetic acid
- Chromic oxide (20% aqueous solution)
- Deionized water
- Diethyl ether
- Aqueous sodium bicarbonate solution
- Anhydrous sodium sulfate
- Benzene
- Petroleum ether

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve 20 parts of 2-hydroxy-2,3-dihydro-3,3-dimethylbenzofuran-5-yl methanesulphonate in 200 parts of warm acetic acid.
- **Oxidation:** To the solution from step 1, add 200 parts of a 20% aqueous solution of chromic oxide. The reaction is rapid and typically completes in approximately 15 seconds.
- **Quenching and Extraction:** Pour the reaction mixture into a larger volume of water to quench the reaction. Extract the aqueous solution with diethyl ether.
- **Washing:** Thoroughly wash the combined ether extracts with an aqueous sodium bicarbonate solution to neutralize any remaining acetic acid.

- **Drying and Evaporation:** Dry the washed ether extracts over anhydrous sodium sulfate. Filter to remove the drying agent and evaporate the solvent under reduced pressure to obtain the crude product.

Purification of Ethofumesate-2-keto

The crude product obtained from the synthesis requires purification to be suitable as an analytical standard. Recrystallization is an effective method for this purpose.

Recrystallization Protocol

- **Solvent Selection:** A mixture of benzene and petroleum ether is used for recrystallization.
- **Procedure:** Dissolve the crude **Ethofumesate-2-keto** in a minimal amount of hot benzene. Gradually add petroleum ether until turbidity is observed. Allow the solution to cool slowly to room temperature and then place it in an ice bath to facilitate crystal formation.
- **Isolation and Drying:** Collect the crystals by filtration, wash with a small amount of cold petroleum ether, and dry under vacuum.

Data Presentation

The following table summarizes the key quantitative data associated with the synthesis and properties of **Ethofumesate-2-keto**.

Parameter	Value	Reference
Synthesis		
Starting Material	2-hydroxy-2,3-dihydro-3,3-dimethylbenzofuran-5-yl methanesulphonate	
Product	2-oxo-2,3-dihydro-3,3-dimethyl-benzofuran-5-yl methanesulphonate	
Yield	70%	
Physical Properties		
Melting Point	120-121 °C	
Molecular Formula	C ₁₁ H ₁₂ O ₅ S	[4]
Molecular Weight	256.28 g/mol	[4]
Purification		
Method	Recrystallization	
Solvent System	Benzene-Petroleum Ether	

Quality Control and Analysis

The purity and identity of the synthesized **Ethofumesate-2-keto** standard should be confirmed using appropriate analytical techniques.

- **High-Performance Liquid Chromatography (HPLC):** HPLC is a suitable method for determining the purity of the final product. A normal-phase HPLC method using a CN column with a mobile phase of n-hexane and dichloromethane (40:60 v/v) has been reported for the separation of Ethofumesate and related compounds.[5]
- **Mass Spectrometry (MS):** Mass spectrometry can be used to confirm the molecular weight of the synthesized compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are essential for confirming the chemical structure of **Ethofumesate-2-keto**.

Conclusion

This guide provides a detailed methodology for the synthesis and purification of the **Ethofumesate-2-keto** standard. The described oxidation reaction followed by recrystallization offers a viable route to obtain this important metabolite in high purity. The availability of a well-characterized standard is essential for accurate analytical measurements in environmental monitoring, food safety, and metabolic research.

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References

- 1. Development of an analytical method for determination of total ethofumesate residues in foods by gas chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Ethofumesate-2-keto | 26244-33-7 | Benchchem [benchchem.com]
- 4. Ethofumesate-2-keto | C₁₁H₁₂O₅S | CID 590774 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. akjournals.com [akjournals.com]
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